

3-Chloro-4-(methylthio)phenylacetic acid chemical properties

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Compound of Interest

Compound Name: 3-Chloro-4-(methylthio)phenylacetic acid

Cat. No.: B1590463

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An In-depth Technical Guide to the Chemical Properties of **3-Chloro-4-(methylthio)phenylacetic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-4-(methylthio)phenylacetic acid is a substituted phenylacetic acid derivative of significant interest in medicinal chemistry and organic synthesis. Its structural framework, featuring a carboxylic acid moiety, a thioether group, and a chlorinated aromatic ring, makes it a versatile building block for the development of novel compounds. Phenylacetic acid derivatives are known to be key intermediates in the synthesis of various pharmaceuticals, including anti-inflammatory drugs.^[1] This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **3-Chloro-4-(methylthio)phenylacetic acid**, grounded in established scientific principles and data.

The presence of multiple functional groups—the carboxylic acid for amide coupling and salt formation, the thioether which can be oxidized, and the specific halogen substitution pattern on the phenyl ring—offers a rich chemical landscape for modification and incorporation into larger, more complex molecules. Understanding its core properties is crucial for its effective utilization in research and development.

Core Chemical and Physical Properties

The fundamental properties of a compound dictate its behavior in both chemical reactions and biological systems. The data for **3-Chloro-4-(methylthio)phenylacetic acid** are summarized below.

Property	Value	Source(s)
CAS Number	87776-75-8	[2] [3]
Molecular Formula	C ₉ H ₉ ClO ₂ S	[3]
Molecular Weight	216.68 g/mol	[3] [4]
Appearance	Off-white to white solid (predicted)	[5]
Melting Point	Data not available. For reference, the related 4-(methylthio)phenylacetic acid melts at 97-98 °C.	[6] [7]
Solubility	Expected to be soluble in organic solvents and aqueous base. Phenylacetic acid is noted to be water-soluble.	[5]
Purity	Commercially available up to ≥95% - 99%.	[4]

These properties are foundational for designing experimental protocols, from selecting appropriate solvent systems for reactions and purification to establishing storage conditions. The acidic nature of the carboxylic group, for instance, implies that its solubility will be highly pH-dependent.



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